

An In-depth Technical Guide to the Physicochemical Properties of Hexachloropropene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Hexachloropropene**

Cat. No.: **B155961**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular weight and density of **hexachloropropene**. It includes a detailed summary of these key physicochemical properties, outlines experimental protocols for their determination, and presents a logical workflow for these analytical procedures.

Quantitative Data Summary

The molecular weight and density of **hexachloropropene** are fundamental parameters for its application in research and development. A summary of these properties is presented below.

Property	Value	Conditions	Citations
Molecular Weight	248.75 g/mol	[1][2][3]	
	248.7 g/mol	[4]	
Density	1.765 g/cm ³	at 25 °C	[1]
	1.765 g/mL	at 25 °C	[5]
	1.760 g/mL		[3]

Experimental Protocols

The following sections detail the methodologies for the experimental determination of the molecular weight and density of a compound like **hexachloropropene**.

1. Determination of Molecular Weight via Cryoscopy (Freezing-Point Depression)

This method is a classic and reliable technique for determining the molecular weight of small molecules.^[6]

Principle: The freezing point of a pure solvent is depressed when a solute is dissolved in it. The extent of this depression is directly proportional to the molal concentration of the solute.

Apparatus:

- Beckmann thermometer^[6]
- Freezing-point apparatus (test tube with a side arm, stirrer)^[6]
- Ice-water bath
- Analytical balance

Procedure:

- **Solvent Freezing Point:** Accurately weigh a known mass of a suitable pure solvent (e.g., benzene, cyclohexane) into the test tube.^[6]
- Assemble the apparatus, ensuring the Beckmann thermometer bulb is immersed in the solvent.
- Place the assembly in an ice-water bath and stir continuously.
- Record the temperature at which the solvent freezes (the temperature will remain constant during freezing). This is the freezing point of the pure solvent (T_f°).
- **Sample Addition:** Thaw the solvent and add a precisely weighed amount of **hexachloropropene** to the solvent.

- Solution Freezing Point: Stir the mixture to dissolve the solute completely.
- Repeat the cooling process and record the new freezing point of the solution (T_f).
- Calculation: The freezing point depression (ΔT_f) is calculated as $\Delta T_f = T_f^\circ - T_f$. The molecular weight (M) of the solute can then be determined using the following equation:

$$M = (K_f * w_{\text{solute}}) / (\Delta T_f * w_{\text{solvent}})$$

Where:

- K_f is the cryoscopic constant of the solvent (a known value).
- w_{solute} is the mass of the solute (**hexachloropropene**) in kg.
- w_{solvent} is the mass of the solvent in kg.

2. Determination of Density

The density of a liquid like **hexachloropropene** can be determined by accurately measuring its mass and volume.

Method 1: Using a Graduated Cylinder

This method is straightforward but less precise.

Apparatus:

- Graduated cylinder (e.g., 25 mL or 50 mL)
- Analytical balance

Procedure:

- Weigh a clean, dry graduated cylinder and record its mass.[\[7\]](#)
- Add a specific volume of **hexachloropropene** to the graduated cylinder and record the volume.[\[7\]](#)

- Weigh the graduated cylinder containing the **hexachloropropene** and record the combined mass.[7]
- Calculate the mass of the **hexachloropropene** by subtracting the mass of the empty cylinder.
- Calculate the density by dividing the mass of the liquid by its volume.[8]
- Repeat the measurement with different volumes to ensure consistency and calculate the average density.[7]

Method 2: Using a Pycnometer (Specific Gravity Bottle)

This method provides more accurate and precise density measurements.

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- Analytical balance
- Water bath

Procedure:

- Clean and dry the pycnometer and weigh it accurately.
- Fill the pycnometer with distilled water and place it in a constant temperature water bath until it reaches thermal equilibrium.
- Insert the stopper, allowing excess water to exit through the capillary. Dry the outside of the pycnometer and weigh it.
- Empty and dry the pycnometer.
- Fill the pycnometer with **hexachloropropene** and repeat the process of thermal equilibration and weighing.

- Calculation: The density (ρ) of the sample is calculated as:

$$\rho_{\text{sample}} = (m_{\text{sample}} / m_{\text{water}}) * \rho_{\text{water}}$$

Where:

- m_{sample} is the mass of the **hexachloropropene**.
- m_{water} is the mass of the water.
- ρ_{water} is the known density of water at the experimental temperature.

Visualized Experimental Workflow

The following diagram illustrates the logical flow of the experimental procedures for determining the density and molecular weight of **hexachloropropene**.

[Click to download full resolution via product page](#)

Caption: Workflow for determining density and molecular weight.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Hexachloropropene - Wikipedia [en.wikipedia.org]
- 2. Hexachloropropene [webbook.nist.gov]
- 3. hexachloropropene [stenutz.eu]
- 4. 1,1,2,3,3,3-Hexachloro-1-propene | C3Cl6 | CID 15902 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. HEXACHLOROPROPENE CAS#: 1888-71-7 [m.chemicalbook.com]
- 6. chem.libretexts.org [chem.libretexts.org]
- 7. chem.libretexts.org [chem.libretexts.org]
- 8. chm.uri.edu [chm.uri.edu]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of Hexachloropropene]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b155961#hexachloropropene-molecular-weight-and-density>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com